

A Technical Guide to 2-(4-Ethoxyphenyl)imidazole: Structure, Synthesis, and Analysis

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Compound of Interest

Compound Name: 2-(4-Ethoxyphenyl)imidazole

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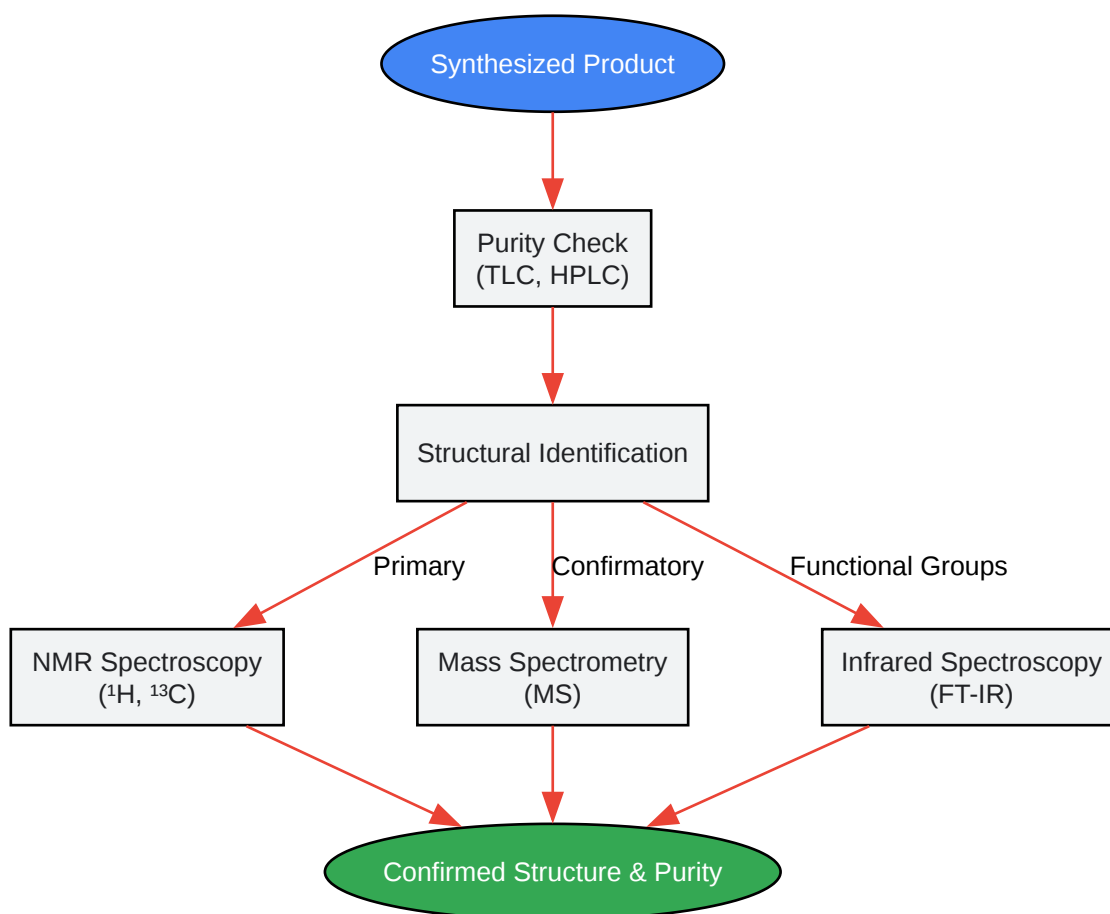
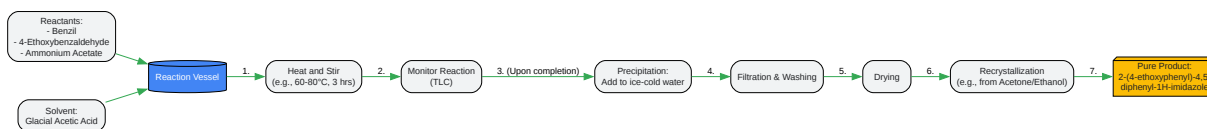
For Researchers, Scientists, and Drug Development Professionals

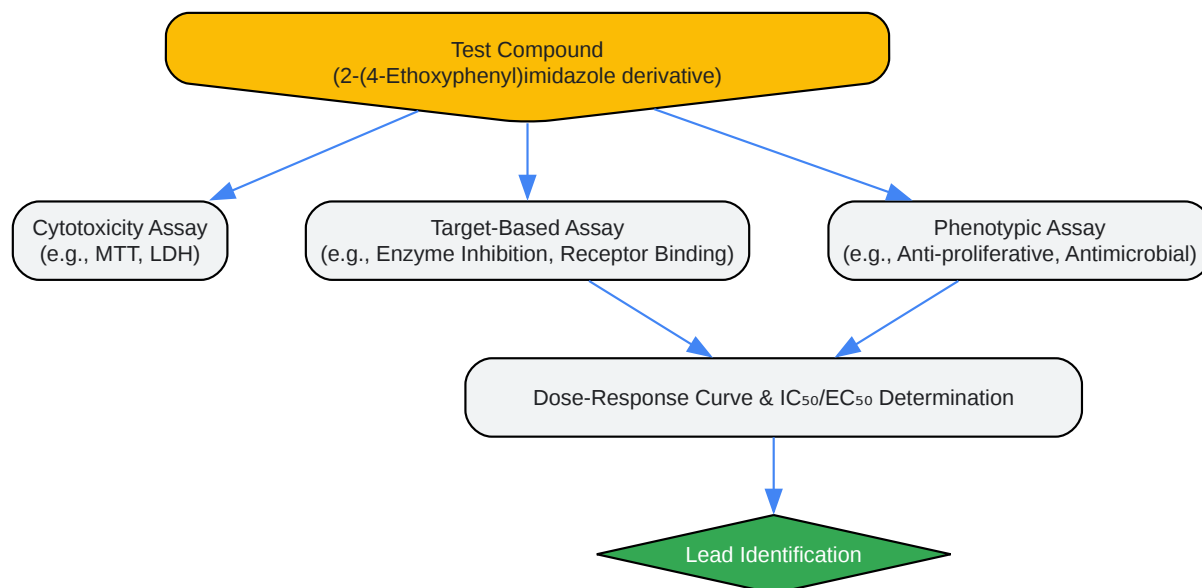
This technical guide provides a comprehensive overview of **2-(4-Ethoxyphenyl)imidazole**, a substituted imidazole derivative of interest in medicinal chemistry and materials science. Imidazole-based compounds are known for a wide range of pharmacological activities, including anti-inflammatory, antibacterial, and anticancer properties. This document details the chemical structure, synthesis, and analytical characterization of **2-(4-Ethoxyphenyl)imidazole** and its related derivatives.

Chemical Structure and Properties

2-(4-Ethoxyphenyl)imidazole is a heterocyclic aromatic organic compound. The core structure consists of a five-membered imidazole ring substituted at the 2-position with a 4-ethoxyphenyl group. For the purpose of this guide, we will focus on the more extensively studied derivative, 2-(4-ethoxyphenyl)-4,5-diphenyl-1H-imidazole, which includes phenyl substitutions at the 4 and 5 positions of the imidazole ring.

The chemical structure of 2-(4-ethoxyphenyl)-4,5-diphenyl-1H-imidazole is presented below.





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